

# 1-Chloro-4-fluorobenzene safety and handling precautions

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## Compound of Interest

Compound Name: 1-Chloro-4-fluorobenzene

Cat. No.: B7723767

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An In-depth Technical Guide to the Safety and Handling of **1-Chloro-4-fluorobenzene**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1-Chloro-4-fluorobenzene** (CAS No. 352-33-0), a versatile aromatic compound used in the synthesis of pharmaceuticals and agrochemicals.<sup>[1]</sup> Adherence to these guidelines is crucial for minimizing risks and ensuring a safe laboratory environment.

## Chemical and Physical Properties

**1-Chloro-4-fluorobenzene** is a colorless to light yellow, clear liquid with a characteristic aromatic odor.<sup>[1][2]</sup> Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>4</sub> ClF <sup>[3]</sup>
Molecular Weight	130.55 g/mol <sup>[4]</sup>
Boiling Point	129-130 °C
Melting Point	-21.5 °C to -27 °C <sup>[3][5]</sup>
Flash Point	29 °C (84.2 °F) - closed cup <sup>[3]</sup>
Density	1.226 g/mL at 25 °C
Vapor Pressure	10.8 ± 0.2 mmHg at 25°C <sup>[5]</sup>
Water Solubility	Difficult to mix <sup>[6]</sup>
Refractive Index	1.495 (lit.) at 20°C

## Hazard Identification and GHS Classification

**1-Chloro-4-fluorobenzene** is classified as a flammable liquid and an irritant.<sup>[4]</sup> It is crucial to understand its potential hazards before handling.

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapor <sup>[4][7]</sup>
Skin corrosion/irritation	2	H315: Causes skin irritation <sup>[4][7]</sup>
Serious eye damage/eye irritation	2	H319: Causes serious eye irritation <sup>[4][7]</sup>
Specific target organ toxicity - single exposure	3	H335: May cause respiratory irritation <sup>[4][7]</sup>
Acute toxicity, inhalation (potential)		H332: Harmful if inhaled <sup>[4]</sup>

Signal Word: Warning[3][4]

Primary Hazards:

- Flammable: Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[3]
- Irritant: Causes skin and serious eye irritation.[3][4] May cause respiratory irritation.[3][4]
- Harmful if Inhaled: May be harmful if inhaled.[4][8]

## Experimental Protocols: Safety Assessment

While specific experimental protocols for determining all safety parameters of **1-Chloro-4-fluorobenzene** are not detailed in the provided search results, standard methods are employed for assessing chemical safety. For instance, the flash point is typically determined using a closed-cup method as indicated. Toxicity studies, which would provide data for classifications like skin irritation or acute inhalation toxicity, generally follow standardized guidelines from organizations such as the OECD (Organisation for Economic Co-operation and Development). These protocols involve controlled exposure of laboratory animals or in-vitro systems to the substance to observe and quantify adverse effects.

## Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and prevent accidents.

## Engineering Controls

- Work in a well-ventilated area, preferably under a chemical fume hood, especially when handling volatile substances or generating aerosols.[9]
- Use explosion-proof electrical, ventilating, and lighting equipment.[3]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[3]

## Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.[5][10]
- Hand Protection: Wear appropriate chemical-resistant gloves. Inspect gloves before use and follow the manufacturer's instructions regarding permeability and breakthrough time.[3][11]
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes to prevent skin contact.[10]
- Respiratory Protection: If engineering controls are insufficient to maintain airborne concentrations below exposure limits, use a NIOSH/MSHA approved respirator.[12]

## General Hygiene Practices

- Wash hands thoroughly after handling the chemical, before eating, drinking, or smoking, and before leaving the laboratory.[10]
- Do not eat, drink, or smoke in areas where chemicals are handled.[13]
- Avoid direct contact with the substance.[12] Do not breathe dust, mist, vapors, or spray.[3]

## Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3]
- Keep away from heat, sparks, open flames, and other ignition sources.[3]
- Store in a designated flammables area.[3]
- Protect from direct sunlight.[3]
- Ground and bond containers and receiving equipment to prevent static discharge.[3]

## First Aid Measures

In case of exposure, immediate medical attention is necessary.

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention.[12]

- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water or shower. Wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention.[3][12]
- Inhalation: Remove person to fresh air and keep comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a POISON CENTER or doctor if you feel unwell.[3][12]
- Ingestion: Clean mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[12][14]

## Fire and Explosion Hazards

- Extinguishing Media: Use carbon dioxide (CO<sub>2</sub>), dry chemical, alcohol-resistant foam, or water mist to cool closed containers.[3]
- Specific Hazards: Flammable liquid and vapor.[3] Vapors may travel to a source of ignition and flash back.[3] Containers may explode when heated.[3]
- Hazardous Combustion Products: Thermal decomposition can produce carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), hydrogen chloride gas, and gaseous hydrogen fluoride (HF). [12]
- Firefighting Precautions: Wear self-contained breathing apparatus (SCBA) and full protective gear.[12]

## Spills and Disposal

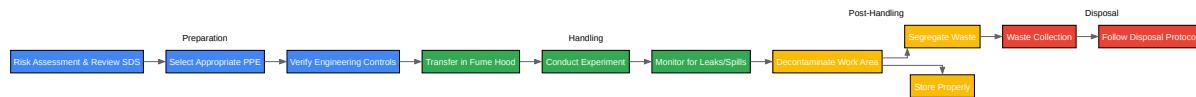
- Spill Response: Remove all sources of ignition. Use spark-proof tools and explosion-proof equipment. Soak up with inert absorbent material (e.g., sand, silica gel) and keep in suitable, closed containers for disposal.[12]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[3] Do not empty into drains.[12]

## Toxicological Information

The toxicological properties of **1-Chloro-4-fluorobenzene** have not been fully investigated.[12] It is known to be a skin and strong eye irritant and may be harmful if inhaled.[8] Halogenated aromatic hydrocarbons as a class can be associated with a range of toxic effects, including irritation, neurological symptoms, and liver dysfunction.[15] The mechanism of toxicity for some halogenated aromatic hydrocarbons involves interaction with the Ah receptor, leading to altered gene expression.[16]

## Visualizations

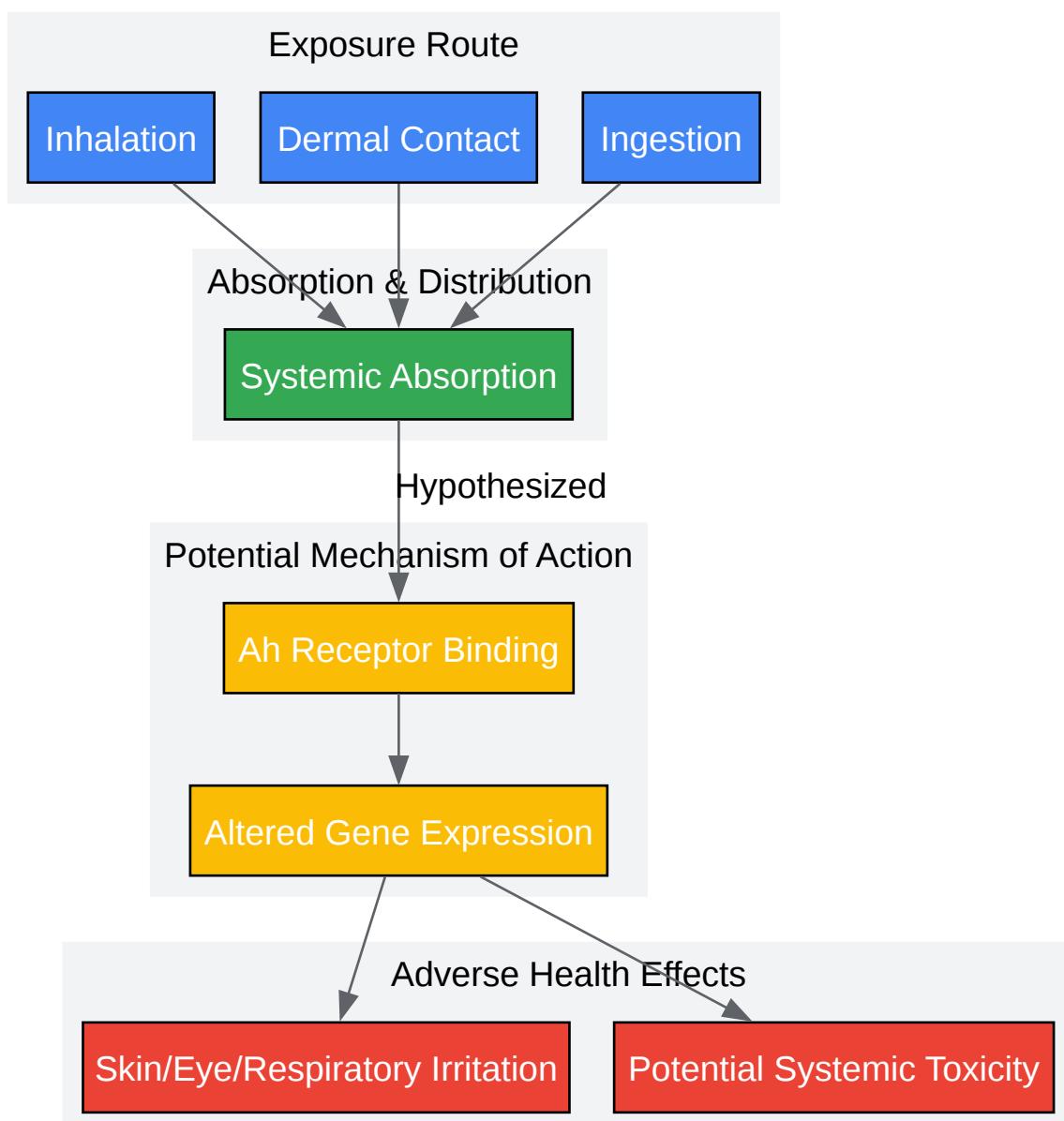
### Safe Handling Workflow



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Caption: Logical workflow for the safe handling of **1-Chloro-4-fluorobenzene**.

## Potential Toxicity Pathway



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Caption: Hypothesized toxicity pathway for halogenated aromatic hydrocarbons.

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)